

# Application Notes and Protocols: Hexyl Crotonate in Organic Synthesis

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## Compound of Interest

Compound Name: *Hexyl crotonate*

Cat. No.: *B161946*

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These application notes provide a detailed overview of the synthetic utility of **hexyl crotonate**, a versatile  $\alpha,\beta$ -unsaturated ester, as a starting material in organic synthesis. The protocols outlined below are designed to serve as a practical guide for the synthesis of a variety of valuable organic compounds.

## Introduction

**Hexyl crotonate**, systematically named hexyl (E)-but-2-enoate, is an organic ester with the chemical formula  $C_{10}H_{18}O_2$ .<sup>[1][2]</sup> Its structure, featuring an electron-deficient carbon-carbon double bond conjugated to a carbonyl group, makes it an excellent Michael acceptor and a reactive partner in various cycloaddition and reduction reactions. This reactivity profile allows for the stereocontrolled introduction of complex functionalities, rendering it a valuable building block in the synthesis of pharmaceuticals and other fine chemicals.

## Key Synthetic Applications

The primary utility of **hexyl crotonate** in organic synthesis stems from the reactivity of its  $\alpha,\beta$ -unsaturated ester moiety. Key transformations include:

- **Michael (1,4-Conjugate) Addition:** The addition of nucleophiles to the  $\beta$ -carbon of the crotonate system is a powerful method for carbon-carbon and carbon-heteroatom bond formation.

- Cycloaddition Reactions: As a dienophile or dipolarophile, **hexyl crotonate** can participate in [4+2] and [3+2] cycloadditions to construct six- and five-membered ring systems, respectively.
- Reduction Reactions: Selective reduction of the carbon-carbon double bond provides access to saturated hexyl esters, important intermediates in various synthetic routes.

## Experimental Protocols

The following protocols are detailed methodologies for key synthetic transformations using **hexyl crotonate** as a starting material.

### Protocol 1: Michael Addition of Diethyl Malonate to Hexyl Crotonate

This protocol describes the base-catalyzed conjugate addition of diethyl malonate to **hexyl crotonate**, a classic method for the formation of a new carbon-carbon bond and the synthesis of a 1,5-dicarbonyl compound.

Reaction Scheme:

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## References

1. Buy Hexyl crotonate | 19089-92-0 [smolecule.com]
  2. Showing Compound Hexyl crotonate (FDB015069) - FooDB [foodb.ca]
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